

# Personal protective equipment for handling 2-Butyl-1-octanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Butyl-1-octanol**

Cat. No.: **B151752**

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## Essential Safety and Handling Guide for 2-Butyl-1-octanol

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **2-Butyl-1-octanol** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Butyl-1-octanol** is a combustible liquid that can cause skin and eye irritation.<sup>[1]</sup> It is also very toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup> Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Summary of Required Personal Protective Equipment

PPE Type	Specification	Rationale
Hand Protection	Nitrile rubber gloves (minimum 0.11 mm thickness).[2]	To prevent skin contact. Gloves must be inspected before use and disposed of properly after handling.[2]
Eye Protection	Tightly fitting safety goggles or safety glasses with side-shields.[2][3] A face shield (8-inch minimum) may be necessary for splash hazards.	To protect eyes from splashes and vapors.
Skin and Body Protection	Protective clothing.	To prevent skin exposure.[3]
Respiratory Protection	Use in a well-ventilated area. [2][3][4] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA approved respirator should be worn.[3][5]	To avoid inhalation of vapors or mist.[2][4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Butyl-1-octanol** is provided below for easy reference.

Property	Value
CAS Number	3913-02-8[2][6]
Molecular Formula	C12H26O[2]
Molecular Weight	186.33 g/mol [2][6]
Appearance	Clear, colorless to light yellow liquid
Boiling Point	145-149 °C[6]
Density	0.833 g/mL at 25 °C[6]
Flash Point	122 °C (251.6 °F)[6]
Solubility	Insoluble in water; miscible with most organic solvents.

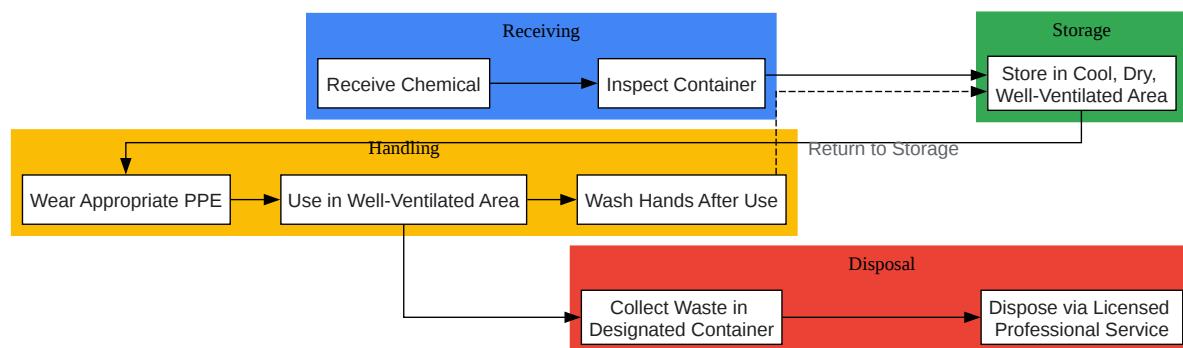
## Operational Plan for Handling and Storage

A systematic approach to handling and storing **2-Butyl-1-octanol** is crucial for maintaining a safe laboratory environment.

### Step-by-Step Handling and Storage Protocol:

- Receiving: Upon receipt, inspect the container for any damage or leaks.
- Storage:
  - Store in a cool, dry, and well-ventilated place.[2][3]
  - Keep containers tightly closed.[2][3][5]
  - Opened containers must be carefully resealed and kept upright to prevent leakage.[2]
  - Store away from strong oxidizing agents.
- Handling:
  - Handle in accordance with good industrial hygiene and safety practices.[2][3]

- Avoid inhalation of vapor or mist.
- Use personal protective equipment as specified in the table above.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[2]
- Spill Management:
  - In case of a spill, evacuate personnel to a safe area.[2][4]
  - Use personal protective equipment during cleanup.[2][4]
  - Prevent further leakage or spillage if it is safe to do so.[2][4]
  - Do not let the product enter drains.[2][4]
  - Soak up the spill with an inert absorbent material (e.g., sand, vermiculite) and dispose of it as hazardous waste.[2][4]
  - Keep the absorbed material in suitable, closed containers for disposal.[2][4]



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Caption: Workflow for the safe handling of **2-Butyl-1-octanol**.

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always consult a physician and show them the safety data sheet.[\[2\]](#)[\[4\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Skin Contact	Take off contaminated clothing and shoes immediately. Wash off with soap and plenty of water. Consult a physician. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Continue rinsing eyes during transport to the hospital.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Disposal Plan

Proper disposal of **2-Butyl-1-octanol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Protocol:

- Waste Collection:
  - Collect surplus and non-recyclable solutions in a designated, labeled, and closed container.
- Professional Disposal:

- Offer the waste to a licensed disposal company.[[2](#)]
- Contact a licensed professional waste disposal service to dispose of this material.
- Container Disposal:
  - Dispose of contaminated packaging as unused product.[[2](#)] Do not reuse empty containers.  
[[3](#)]
- Environmental Precautions:
  - Discharge into the environment must be avoided.[[2](#)][[4](#)]

It is imperative to follow all applicable regional, national, and local laws and regulations for waste disposal.[[3](#)]

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Address: 3281 E Guasti Rd  
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